

An In-depth Technical Guide to the Physicochemical Properties of Isocetyl Stearoyl Stearate

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Compound of Interest

Compound Name: *Isocetyl stearoyl stearate*

Cat. No.: *B1499349*

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Introduction

Isocetyl stearoyl stearate is a complex ester that serves as a versatile emollient, texture enhancer, and pigment dispersant in a variety of cosmetic and pharmaceutical formulations.[1][2][3] Its unique molecular structure, derived from the esterification of isocetyl alcohol with stearic acid, results in a substance with a desirable sensory profile and functional properties.[2][3] This technical guide provides a comprehensive overview of the core physicochemical properties of **Isocetyl stearoyl stearate**, offering valuable data for formulation development, quality control, and scientific research.

Chemical Identity

- INCI Name: **Isocetyl Stearoyl Stearate**[4]
- CAS Number: 97338-28-8[1]
- Chemical Formula: $C_{52}H_{102}O_4$ [3]
- Molecular Weight: 791.38 g/mol [5]
- Synonyms: Isohexadecyl 12-[(1-oxooctadecyl)oxy]octadecanoate[6]

Physicochemical Properties

The functional performance of **Isocetyl stearyl stearate** in a formulation is dictated by its physicochemical characteristics. While it is generally described as a light yellow, transparent oily liquid or semi-solid with a mild, characteristic odor, precise quantitative data is essential for reproducible and stable formulations.^{[2][4]}

Quantitative Data Summary

The following table summarizes the available quantitative physicochemical data for **Isocetyl stearyl stearate**. It is important to note that specific values for properties such as melting point, viscosity, density, and refractive index are not consistently available in publicly accessible documents and may vary between manufacturers. For comparative purposes, data for the related but distinct compound, Isocetyl Stearate, is included with a clear distinction.

Property	Isocetyl Stearoyl Stearate	Isocetyl Stearate (for reference)	Test Method Reference
Appearance	Light yellow liquid or semi-solid	Clear, pale yellow oily liquid	Visual Inspection
Odor	Mild, characteristic	Faint odor	Organoleptic Evaluation
Acid Value (mg KOH/g)	5.28	≤ 3.0	Titration
Saponification Value (mg KOH/g)	141.2	100 - 120	Titration
Hydroxyl Value (mg KOH/g)	6.5	-	Titration
Iodine Value (g I ₂ /100g)	5.7	≤ 8.0	Titration
Assay (GC, %)	≥98.0%	-	Gas Chromatography
Water Content (%)	0.18	≤ 0.3	Karl Fischer Titration
Melting Point (°C)	Data not available	~37 (estimate)	USP <741> Class II / ASTM D127
Viscosity	Low to medium	Low	Brookfield Viscometer
Density (g/cm ³ at 25°C)	Data not available	~0.857	Pycnometer / Hydrometer
Refractive Index (at 20°C)	Data not available	~1.455	Refractometer

Disclaimer: The data for Isocetyl Stearate is provided for informational purposes only and should not be considered as specifications for **Isocetyl Stearoyl Stearate**.

Solubility Profile

Isocetyl stearyl stearate is insoluble in water but demonstrates good solubility in oils and organic solvents.[2][7] It has excellent compatibility with a wide range of cosmetic ingredients, including other esters, waxes, and silicones.[3]

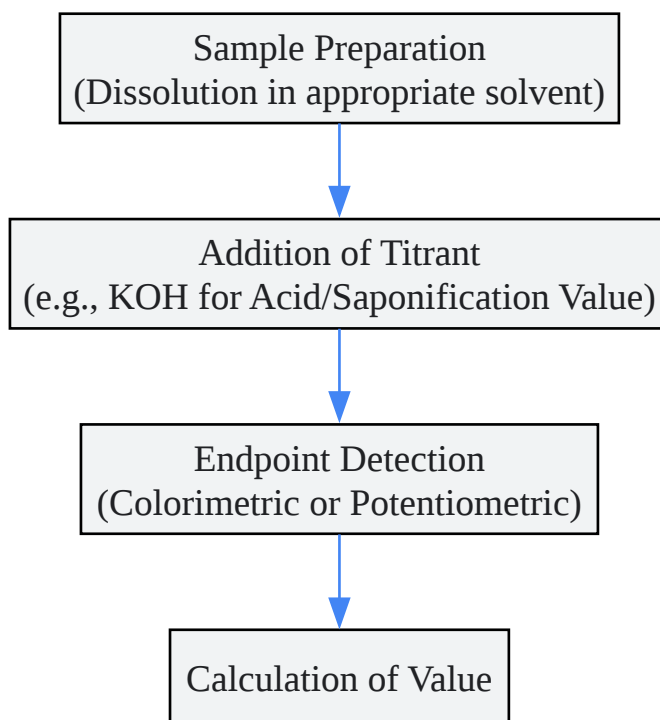
Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible determination of the physicochemical properties of cosmetic ingredients. The following sections outline the general experimental protocols for key analyses.

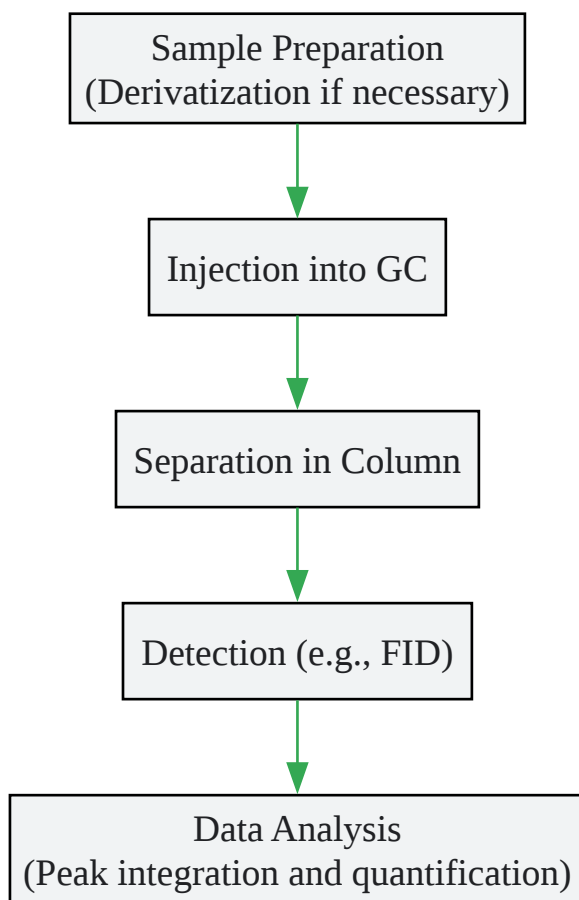
Determination of Acid, Saponification, Hydroxyl, and Iodine Values

These values are determined using standard titration methods as outlined in pharmacopeias such as the United States Pharmacopeia (USP) or the European Pharmacopoeia (Ph. Eur.).

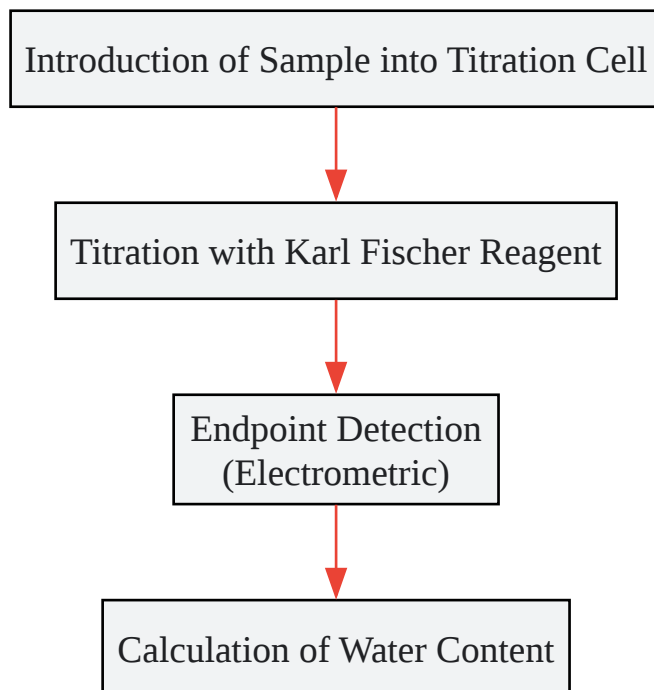
Titration-Based Analyses Workflow



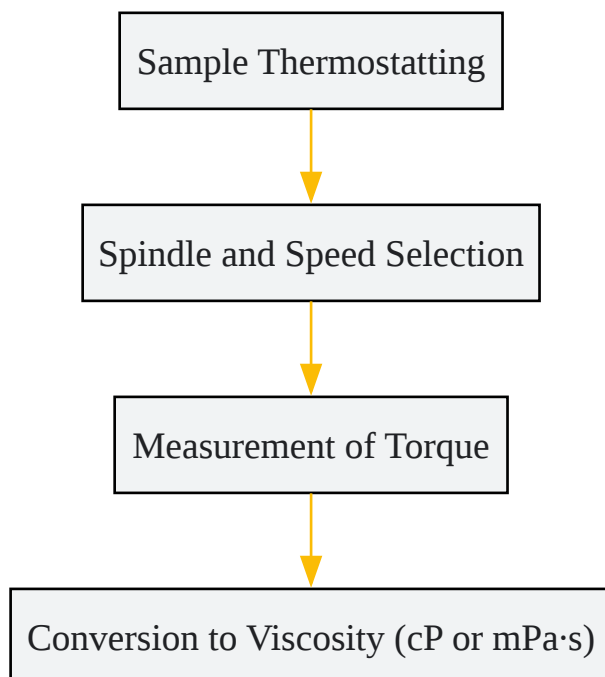
Gas Chromatography (GC) Assay Workflow



Karl Fischer Titration Workflow



Rotational Viscometry Workflow

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